

Application Notes and Protocols for Pantoic Acid Storage and Stability

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Compound of Interest

Compound Name: *2,4-Dihydroxy-3,3-dimethyl-butanoic acid*

CAS No.: 1902-01-8

Cat. No.: B139305

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide comprehensive guidelines for the proper storage, handling, and stability assessment of pantoic acid. Adherence to these recommendations is crucial for maintaining the integrity of the compound for research and development purposes.

Introduction to Pantoic Acid Stability

Pantoic acid, with the chemical formula $\text{HOCH}_2\text{C}(\text{CH}_3)_2\text{CH}(\text{OH})\text{CO}_2\text{H}$, is a key chiral intermediate in the biosynthesis of pantothenic acid (Vitamin B5).[1] The stability of pantoic acid is critical for its use as a reference standard, in cell culture media, and as a starting material in chemical syntheses. Degradation of pantoic acid can lead to inaccurate experimental results and compromise the quality of manufactured products. The primary degradation pathway of concern for pantothenic acid, a related compound, is hydrolysis, which yields pantoic acid and β -alanine.[2] While specific comprehensive stability data for pantoic acid is limited, general principles of chemical stability and data from related compounds can guide its handling and storage.

Recommended Storage and Handling Guidelines

To ensure the long-term stability of pantoic acid, the following storage and handling conditions are recommended:

Short-Term Storage (up to 2 weeks):

- Temperature: Can be stored at room temperature.
- Container: A well-sealed container is sufficient for short-term storage.

Long-Term Storage:

- Temperature: For long-term storage, it is recommended to store pantoic acid at 2-8°C.[3] For solutions in solvents, storage at -20°C for up to one month or -80°C for up to six months is advisable.[4]
- Container: Use tightly sealed, opaque containers to protect from light and moisture.[3][5]
- Atmosphere: Store under an inert atmosphere (e.g., argon or nitrogen) to minimize oxidation, especially for long-term storage.
- Moisture: Pantoic acid is susceptible to moisture.[6] Store in a dry place, and consider the use of desiccants.[3]

Handling:

- Work in a well-ventilated area or under a fume hood.[7]
- Avoid the generation of dust and aerosols.[4][7]
- Use appropriate personal protective equipment (PPE), including safety goggles and gloves. [7]
- Avoid contact with skin and eyes.[4]
- Prevent exposure to strong oxidizing agents, strong acids, and strong alkalis, as these can promote degradation.[3][4]

Quantitative Stability Data

While specific stability data for pantoic acid is not readily available in the literature, data on the thermal degradation of pantothenic acid provides valuable insights, as pantoic acid is a component of this molecule. The thermal degradation of pantothenic acid has been shown to follow first-order kinetics.[1][8]

Table 1: Thermal Degradation Kinetics of Pantothenic Acid

Temperature (°C)	Degradation Rate		Activation Energy (Ea) (kJ mol ⁻¹)
	Constant (k) (min ⁻¹)	Half-Life (t _{1/2}) (min)	
90	0.0029	239.0	58.86[1][9]
100	0.0038	182.4	58.86[1][9]
120	0.0083	83.5	58.86[1][9]

Data extracted from studies on pantothenic acid derived from Averrhoa bilimbi fruits.[1][8][9][10] The higher activation energy for pantothenic acid compared to other compounds in the study suggests it is more sensitive to temperature changes.[1][9]

Experimental Protocols

Protocol for Forced Degradation Studies of Pantoic Acid

Forced degradation studies are essential for understanding the intrinsic stability of a drug substance and for developing stability-indicating analytical methods.[11] This protocol is a general guideline and may need optimization based on the specific properties of the pantoic acid sample. The goal is to achieve 5-20% degradation of the active pharmaceutical ingredient (API).[12]

Objective: To identify potential degradation products and pathways for pantoic acid under various stress conditions.

Materials:

- Pantoic acid
- Hydrochloric acid (HCl), 0.1 N and 1 N
- Sodium hydroxide (NaOH), 0.1 N and 1 N
- Hydrogen peroxide (H₂O₂), 3%
- High-purity water
- Methanol or other suitable solvent
- pH meter
- Heating block or water bath
- Photostability chamber
- HPLC system with a suitable detector (e.g., UV-Vis or MS)

Procedure:

- Preparation of Stock Solution: Prepare a stock solution of pantoic acid at a concentration of approximately 1 mg/mL in a suitable solvent (e.g., water or methanol).
- Stress Conditions:
 - Acid Hydrolysis:
 - Mix equal volumes of the stock solution with 0.1 N HCl.
 - Heat at 60°C for 30 minutes.[\[11\]](#)
 - If no degradation is observed, repeat with 1 N HCl or for a longer duration.
 - Neutralize the solution with NaOH before analysis.
 - Base Hydrolysis:

- Mix equal volumes of the stock solution with 0.1 N NaOH.
- Heat at 60°C for 30 minutes.[11]
- If no degradation is observed, repeat with 1 N NaOH or for a longer duration.
- Neutralize the solution with HCl before analysis.
- Oxidative Degradation:
 - Mix equal volumes of the stock solution with 3% H₂O₂.
 - Keep at room temperature for 24 hours.
 - Analyze the solution at appropriate time points.
- Thermal Degradation:
 - Expose the solid pantoic acid and the stock solution to 60°C for 24 hours.
 - Analyze the samples.
- Photolytic Degradation:
 - Expose the solid pantoic acid and the stock solution to light providing an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt hours/square meter in a photostability chamber (as per ICH Q1B guidelines).
 - Analyze the samples.
- Sample Analysis: Analyze all stressed samples, along with an unstressed control sample, using a stability-indicating analytical method (see Protocol 4.2).

Protocol for a Stability-Indicating HPLC Method for Pantoic Acid

A stability-indicating method is a validated analytical procedure that can accurately and precisely measure the active ingredient without interference from degradation products, excipients, or impurities.

Objective: To develop an HPLC method capable of separating pantoic acid from its potential degradation products.

Instrumentation and Conditions (Example):

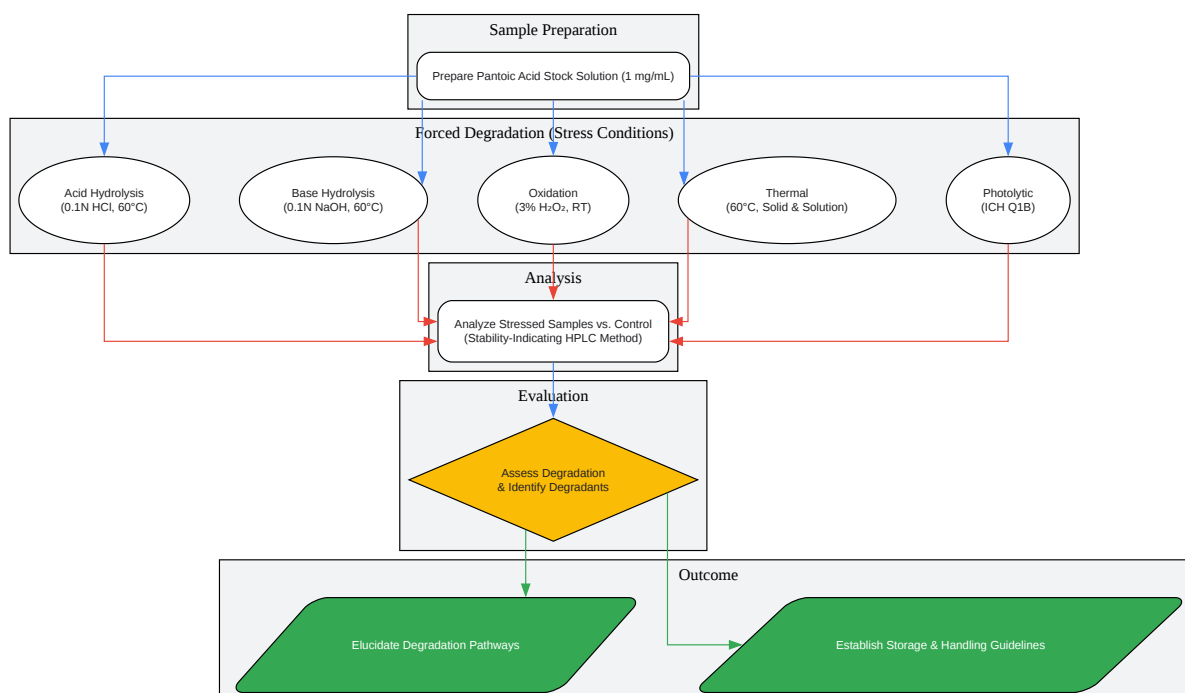
- HPLC System: A system with a pump, autosampler, column oven, and a UV-Vis detector.
- Column: C18 column (e.g., 4.6 x 250 mm, 5 μ m).
- Mobile Phase: A gradient of 0.02 M potassium dihydrogen phosphate solution (pH adjusted to 3.0 with phosphoric acid) and acetonitrile.
- Flow Rate: 1.0 mL/min.
- Detection Wavelength: 200 nm.
- Column Temperature: 30°C.
- Injection Volume: 20 μ L.

Procedure:

- Standard Preparation: Prepare a standard solution of pantoic acid at a known concentration (e.g., 100 μ g/mL).
- Sample Preparation: Dilute the samples from the forced degradation study to a suitable concentration.
- Chromatographic Analysis:
 - Inject the standard solution to determine the retention time and response of pantoic acid.
 - Inject the stressed samples.

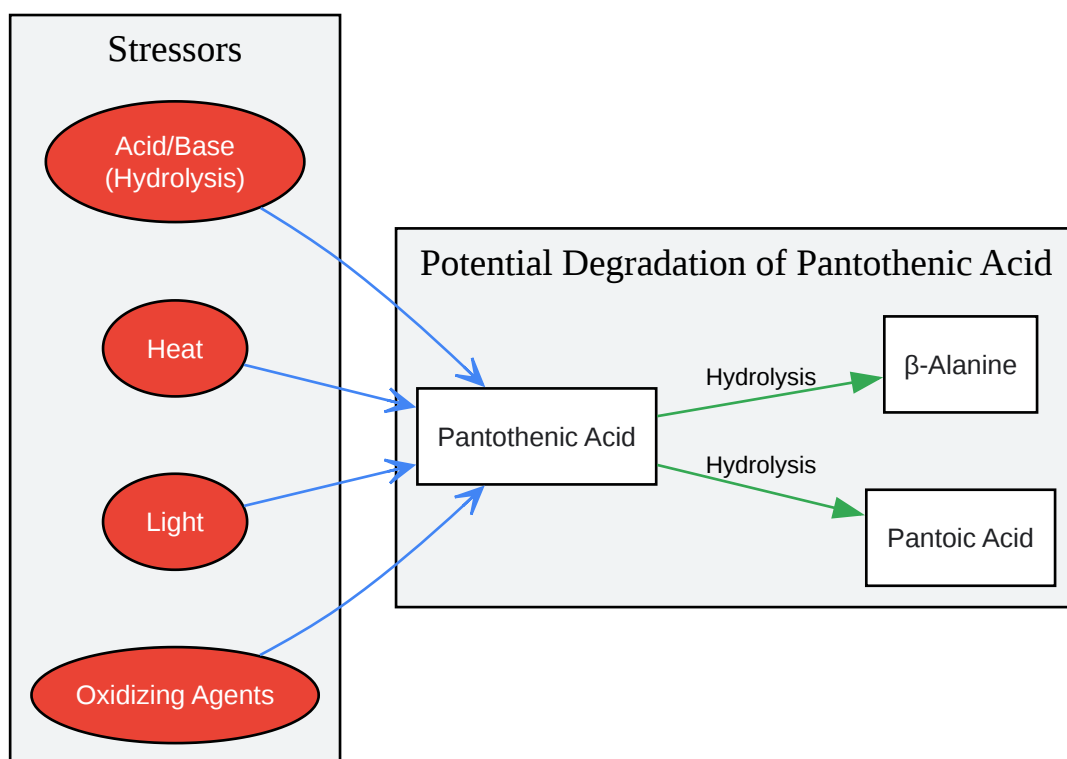
- Method Validation:
 - Specificity: Demonstrate that the peak for pantoic acid is free from interference from degradation products. Peak purity analysis using a photodiode array (PDA) detector is recommended.
 - Linearity, Accuracy, and Precision: Validate these parameters according to ICH guidelines.

Visualizations



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Caption: Workflow for Pantoic Acid Stability Assessment.



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Caption: Degradation Pathway of Pantothenic Acid.

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